

# 2,3-Dibromopropylazanium;bromide molecular structure and formula

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## Compound of Interest

Compound Name: 2,3-Dibromopropylazanium;bromide

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## An In-depth Technical Guide to 2,3-Dibromopropylazanium;bromide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **2,3-Dibromopropylazanium;bromide**, a reactive chemical intermediate with potential applications in organic synthesis, particularly in the construction of nitrogen-containing heterocycles. This document details its molecular structure, chemical formula, and physicochemical properties. A proposed experimental protocol for its synthesis via the bromination of allylamine hydrobromide is presented, along with predicted spectroscopic data for its characterization. Furthermore, this guide illustrates the molecular structure and a logical workflow for its synthesis and characterization using DOT language diagrams.

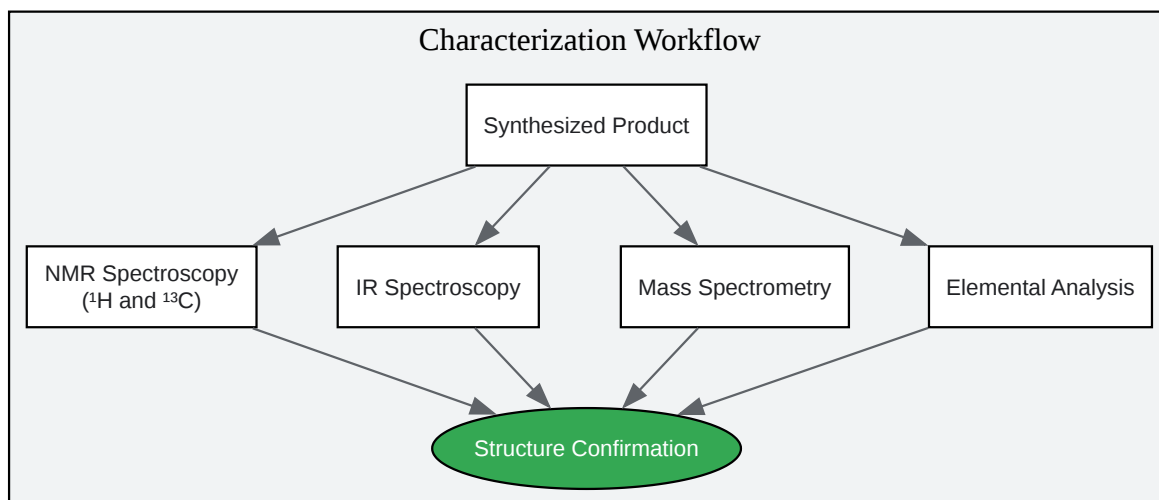
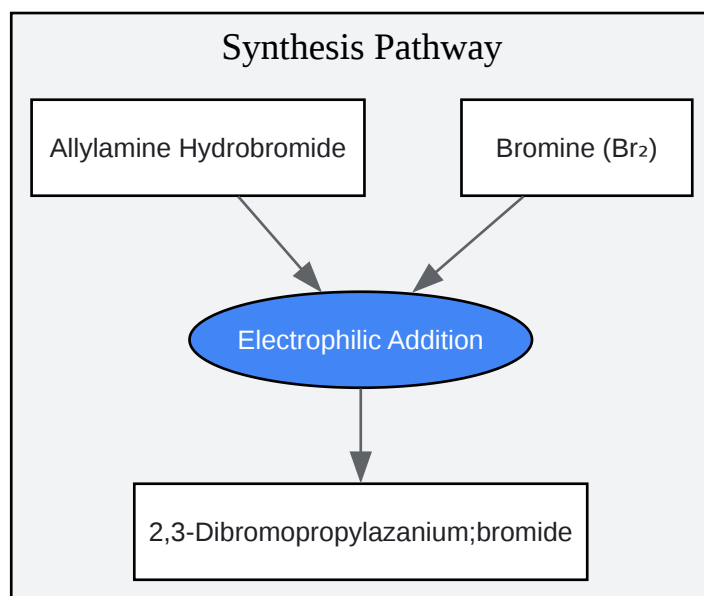
### Molecular Structure and Formula

**2,3-Dibromopropylazanium;bromide**, systematically named 2,3-dibromopropylammonium bromide, is a halogenated alkylammonium salt. The cationic component consists of a propyl chain substituted with two bromine atoms at the 2- and 3-positions, and an ammonium group at

the 1-position. The positive charge is localized on the nitrogen atom of the ammonium group, which is balanced by a bromide anion.

- Chemical Name: 2,3-Dibromopropylammonium bromide
- Synonyms: 2,3-Dibromopropylamine hydrobromide, 2,3-dibromopropan-1-amine hydrobromide[1]
- CAS Number: 6963-32-2[1][2][3][4][5]
- Molecular Formula:  $C_3H_8Br_3N$ [1][3][4][5]

The molecular structure of **2,3-Dibromopropylazanium;bromide** is as follows:



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